

A Comprehensive Technical Guide to 7-(Benzyloxy)-4-hydroxy-5-methoxycoumarin

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Compound of Interest

Compound Name: 7-(Benzyloxy)-4-hydroxy-5-methoxycoumarin

Cat. No.: B13687565

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth exploration of **7-(Benzyloxy)-4-hydroxy-5-methoxycoumarin**, a specialized derivative of the coumarin family. While specific experimental data for this exact molecule is not widely available in public literature, this document synthesizes information from closely related analogs to project its chemical properties, potential synthetic pathways, and likely biological significance. We will delve into the structural nuances of the coumarin core and the influence of its benzyloxy, hydroxy, and methoxy functional groups.

Core Compound Identification and Properties

Direct experimental data for **7-(Benzyloxy)-4-hydroxy-5-methoxycoumarin** is sparse. However, we can deduce its fundamental properties. The molecular formula for this compound is $C_{17}H_{14}O_5$.

Property	Value	Source
CAS Number	Not explicitly assigned. A closely related isoflavone, 7-(benzyloxy)-2-(4-bromophenyl)-3-hydroxy-5-methoxy-4H-chromen-4-one, has the CAS number 1402931-94-5. [1] [2]	Inferred
Molecular Weight	298.29 g/mol	Calculated
Molecular Formula	C ₁₇ H ₁₄ O ₅	Calculated

A related and more commonly documented compound is 4-hydroxy-7-benzyloxycoumarin, which lacks the 5-methoxy group. Its properties are listed below for comparison.

Property	Value	Source
CAS Number	30992-66-6	[3]
Molecular Weight	268.26 g/mol	[3]
Molecular Formula	C ₁₆ H ₁₂ O ₄	[3]

Synthesis and Chemical Logic

The synthesis of **7-(Benzyloxy)-4-hydroxy-5-methoxycoumarin** would likely follow established methodologies for coumarin derivatization, primarily involving the Pechmann condensation for the formation of the coumarin nucleus, followed by strategic protection and deprotection of functional groups.

Proposed Synthetic Pathway

A plausible synthetic route would start from a substituted phenol and a β -ketoester, culminating in the target molecule.



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Caption: Proposed synthetic pathway for **7-(Benzyloxy)-4-hydroxy-5-methoxycoumarin**.

Experimental Protocol: Pechmann Condensation

The Pechmann condensation is a cornerstone of coumarin synthesis.[4] The following is a generalized protocol adaptable for the synthesis of **7-(Benzyloxy)-4-hydroxy-5-methoxycoumarin**.

- **Reaction Setup:** To a stirred mixture of 3-(Benzyloxy)-5-methoxyphenol (1 equivalent) and a β -ketoester such as ethyl acetoacetate (1.1 equivalents), a strong acid catalyst (e.g., concentrated sulfuric acid, Amberlyst-15) is added slowly at a controlled temperature (typically 0-10 °C).
- **Reaction Progression:** The reaction mixture is then allowed to warm to room temperature and stirred for several hours (typically 4-24 hours). The progress of the reaction should be monitored by Thin Layer Chromatography (TLC).
- **Workup:** Upon completion, the reaction mixture is poured into ice-cold water. The resulting precipitate is collected by vacuum filtration.
- **Purification:** The crude product is washed with water and a saturated sodium bicarbonate solution to remove any unreacted acid. The solid is then purified by recrystallization from a suitable solvent (e.g., ethanol, acetic acid) to yield the final product.

Potential Biological and Pharmacological Activity

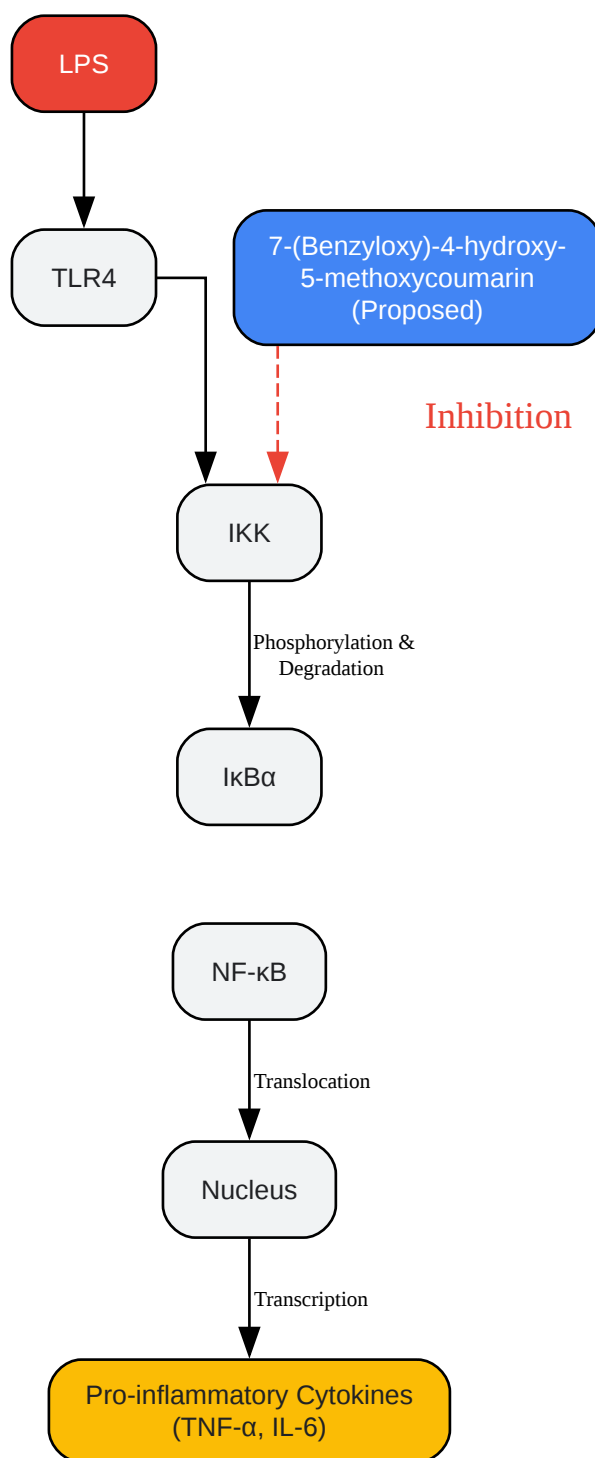
The coumarin scaffold is a privileged structure in medicinal chemistry, with derivatives exhibiting a wide array of biological activities.[5] The specific functional groups on **7-**

(Benzyloxy)-4-hydroxy-5-methoxycoumarin suggest several potential areas of pharmacological relevance.

Anti-inflammatory and Antioxidant Properties

Many 4-hydroxycoumarin derivatives are known for their anti-inflammatory and antioxidant properties.[6][7] For instance, 4-Hydroxy-7-methoxycoumarin has been shown to inhibit inflammation in LPS-activated macrophages by suppressing the NF- κ B and MAPK signaling pathways.[6][8] The presence of a hydroxyl group at the 4-position and a methoxy group on the phenyl ring in the target molecule suggests it may possess similar activities.

The benzyloxy group at the 7-position has been incorporated into coumarin derivatives to enhance antioxidant activity.[9] This is attributed to the ability of the benzylic protons to participate in radical scavenging mechanisms.



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Caption: Proposed mechanism of anti-inflammatory action via NF-κB pathway inhibition.

Enzyme Inhibition

Coumarin derivatives are well-documented as enzyme inhibitors. For example, 7-Benzoyloxy-4-(trifluoromethyl)coumarin is a known fluorogenic substrate for cytochrome P450 enzymes, indicating an interaction with the active site of these enzymes.^[10] The 4-hydroxycoumarin scaffold is also the basis for anticoagulant drugs like warfarin, which inhibit vitamin K epoxide reductase.^[7] It is plausible that **7-(Benzoyloxy)-4-hydroxy-5-methoxycoumarin** could be investigated as an inhibitor for various enzymes, with its specific substitutions influencing its binding affinity and selectivity.

Applications in Research and Drug Development

Given its structural features, **7-(Benzoyloxy)-4-hydroxy-5-methoxycoumarin** holds potential as a valuable tool in several research domains.

- **Fluorescent Probes:** Coumarins are renowned for their fluorescent properties.^[11] The specific substitutions on the coumarin ring dictate the excitation and emission wavelengths. This compound could potentially be developed as a fluorescent probe for cellular imaging or in biochemical assays.
- **Lead Compound in Drug Discovery:** The diverse biological activities of coumarins make them attractive starting points for the development of new therapeutic agents.^[5] This particular derivative, with its unique combination of functional groups, could serve as a lead compound for optimization in programs targeting inflammation, oxidative stress, or specific enzymatic pathways.

Conclusion

While **7-(Benzoyloxy)-4-hydroxy-5-methoxycoumarin** is not a widely commercialized or extensively studied compound, its structure suggests a rich potential for biological activity and research applications. By understanding the established chemistry and pharmacology of related coumarin derivatives, researchers can strategically approach the synthesis and investigation of this molecule. This guide serves as a foundational resource to stimulate further exploration into the properties and applications of this and other novel coumarin compounds.

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